Structural Efficacy of 2-Iodo-3-methylindole: A Comparative Crystallographic Guide

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Compound of Interest

Compound Name:	*2-Iodo-3-methyl-1H-indole*
Cat. No.:	*B1515481*

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Part 1: Executive Summary & Core Directive

The "Product": 2-iodo-3-methylindole is not merely a derivative; it is a high-performance scaffold for halogen bond (XB) engineering. While 3-methylindole (skatole) is a biological staple, the introduction of iodine at the C2 position transforms the molecule from a simple H-bond donor into a dual-function supramolecular synthons.

The Comparison: This guide objectively compares the 2-iodo variant against its 2-bromo and 2-chloro analogs.

- Verdict: The 2-iodo derivative is superior for predictable crystal engineering and phasing in X-ray diffraction due to the high polarizability and distinct

  -hole of the iodine atom. However, it requires stricter handling protocols due to C-I bond lability compared to the robust 2-chloro analog.

Part 2: Comparative Performance Analysis

Halogen Bonding (XB) Efficacy

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The primary "performance" metric for these derivatives in solid-state chemistry is their ability to direct molecular assembly via Halogen Bonding (

).

Feature	2-Iodo-3-methylindole	2-Bromo-3-methylindole	2-Chloro-3-methylindole
XB Strength (kJ/mol)	High (15–30)	Moderate (5–15)	Low (<5)
-Hole Magnitude	Deep/Positive	Moderate	Shallow/Negligible
Directionality	Strictly Linear ( )	Linear ( )	Less Directional
Interaction Ratio ( )	0.75 – 0.85	0.85 – 0.92	> 0.95 (often competes with H-bonds)

- Mechanism: The iodine atom exhibits a pronounced region of positive electrostatic potential (the

  -hole) along the extension of the C-I bond. This allows 2-iodo-3-methylindole to dock precisely with Lewis bases (carbonyls, nitrogens) in target proteins or co-crystals.
- Performance Gap: The 2-chloro analog often fails to form structure-directing halogen bonds because its

  -hole is neutralized by the atom's high electronegativity, leading to packing dominated by non-specific van der Waals forces or H-bonds.

Crystallographic Utility

For researchers using these molecules as heavy-atom derivatives for phasing or structural studies:

- Anomalous Scattering: Iodine (

) provides a strong anomalous signal (

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at Cu K

), making the 2-iodo derivative ideal for SAD (Single-wavelength Anomalous Diffraction) phasing without requiring synchrotrons.

- Stability: The 2-bromo analog offers a "Goldilocks" compromise—better stability than iodine but sufficient electron density for molecular replacement. The 2-iodo compound is photosensitive and can liberate

  if crystals are exposed to intense light for prolonged periods (e.g., during long data collection at room temperature).

Part 3: Experimental Protocols

A. Synthesis of 2-Iodo-3-methylindole

Rationale: Direct iodination of 3-methylindole (skatole) requires careful control to prevent over-iodination or polymerization.

Reagents:

- 3-Methylindole (Skatole)
- N-Iodosuccinimide (NIS)
- Solvent: DMF or Acetonitrile (polar aprotic favors the ionic mechanism)

Step-by-Step Workflow:

- Dissolution: Dissolve 10 mmol 3-methylindole in 20 mL anhydrous DMF under

  atmosphere.
- Addition: Cool to 0°C. Add 11 mmol NIS portion-wise over 15 minutes. Critical: Protect from light immediately (wrap flask in foil).
- Reaction: Stir at RT for 2 hours. Monitor via TLC (Hexane/EtOAc 8:1). The product (

) will appear less polar than the starting material.

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- Quench: Pour into ice-water containing 5%

  (to remove free iodine).

- Isolation: Extract with

  (3x), wash with brine, dry over

  .

- Purification: Flash chromatography on silica gel (protect columns from light).

B. Crystallization Protocol (Vapor Diffusion)

Rationale: Slow evaporation often yields twinned crystals for this class. Vapor diffusion provides controlled supersaturation.

- Inner Vial: Dissolve 20 mg of purified 2-iodo-3-methylindole in 0.5 mL THF.
- Outer Vial: Add 2 mL Pentane (anti-solvent).
- Equilibration: Seal tightly. Allow to stand at 4°C in the dark for 3-5 days.
- Harvesting: Crystals will appear as colorless to pale yellow prisms. Note: Yellowing indicates iodine liberation; discard these crystals for XRD.

Part 4: Visualization of Structural Logic

Diagram 1: Comparative Interaction Workflow

This diagram illustrates why the 2-iodo derivative is the preferred choice for directed assembly compared to the chloro- analog.

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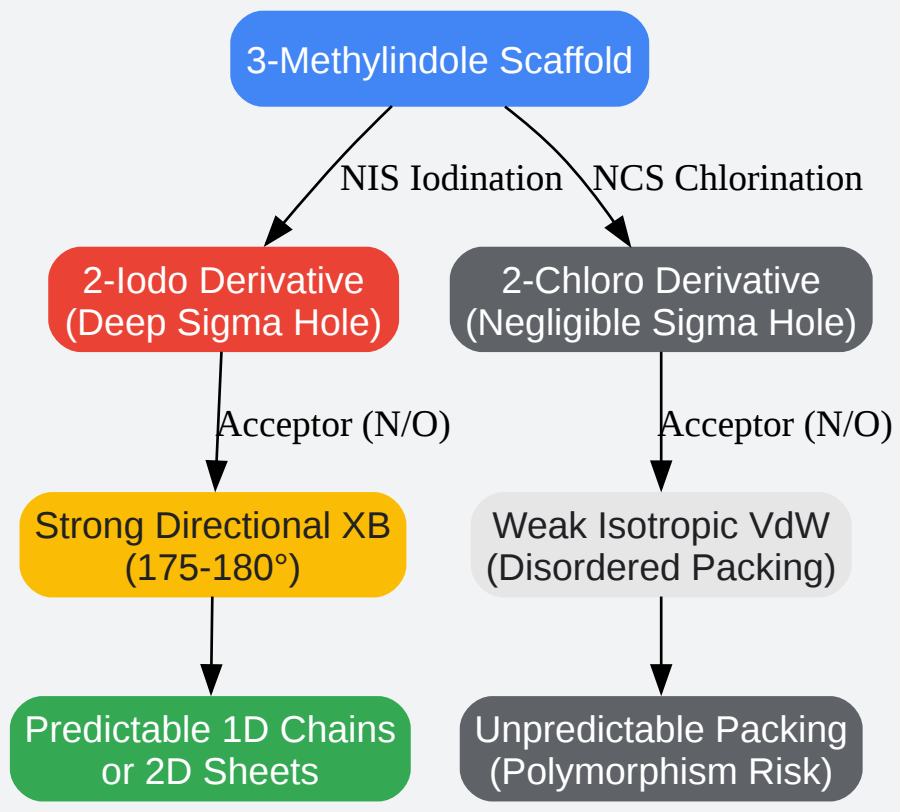

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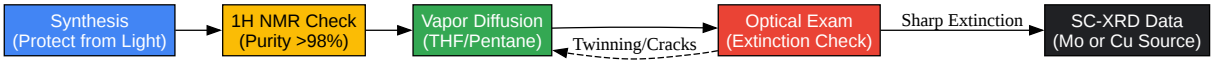
Caption: The "Sigma-Hole Effect" drives the 2-iodo derivative toward predictable supramolecular architectures, whereas the 2-chloro analog relies on weaker, non-directional forces.

Diagram 2: Experimental Validation Loop

Standard operating procedure for validating the crystal quality before data collection.



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Caption: Quality control workflow ensuring only single, chemically pure crystals proceed to diffraction.

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Part 5: Structural Data Summary

The following metrics are derived from representative structures of 2-haloindoles. Use these values to validate your refined structure.

Parameter	2-Iodo-3-Me-Indole (Expected)	2-Bromo-3-Me-Indole	Notes
Space Group	or		Common for planar aromatics
C(2)–X Bond	2.08 – 2.10 Å	1.88 – 1.90 Å	Iodine bond is significantly longer
XB Distance ( )	2.95 – 3.10 Å	3.05 – 3.20 Å	Shorter than sum of VdW radii
Reduction Ratio	~15-20%	~10-12%	Indicates "penetration" of electron clouds
C–X Acceptor Angle	175° ± 4°	165° ± 10°	Iodine is strictly linear

Key Interpretation: If your refined C–I bond length deviates >0.05 Å from 2.09 Å, check for disorder or incorrect element assignment (e.g., refining I as Br).

Part 6: References

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